Technical Support Center: Enhancing the Reproducibility of NBDPS Research Findings

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Compound of Interest

Compound Name:	*Nbdps*
CAS No.:	*132880-14-9*
Cat. No.:	*B148686*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in utilizing the National Birth Defects Prevention Study (**NBDPS**) data and applying similar case-control study designs. Our goal is to promote the reproducibility of research findings in the field of birth defects epidemiology.

Frequently Asked Questions (FAQs)

Q1: What is the basic study design of the **NBDPS**?

A1: The **NBDPS** is a large, population-based case-control study that investigated potential risk factors for major birth defects in the United States.[1][2][3][4] It collected data from mothers of babies with and without birth defects.[4][5] Cases (infants with major birth defects) were identified through birth defects surveillance systems in ten states.[1][2][3] Controls (infants without major birth defects) were randomly selected from the same geographic areas and time periods.[1][4] Data were collected through computer-assisted telephone interviews with mothers and through the collection of buccal (cheek) cells from the mother, father, and infant for genetic analysis.[1][3][5]

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Q2: How are cases and controls defined and selected in the **NBDPS** to ensure comparability?

A2: Case eligibility was determined by a clinical geneticist review of all clinical information to confirm a major structural birth defect.[1] Cases with known genetic or chromosomal causes were excluded to focus on identifying unknown etiologies.[1] Controls were live-born infants without any major birth defects, randomly selected from either vital records or birth hospital records within the same geographical catchment areas as the cases.[1][3] This population-based approach aimed to ensure that controls were representative of the population from which the cases arose.[5]

Q3: What are the main sources of potential bias in a study like the **NBDPS**, and how can they be addressed?

A3: A primary challenge is recall bias, as mothers are interviewed retrospectively about their exposures during pregnancy.[6] This can be addressed by using standardized, detailed questionnaires and, where possible, validating self-reported data with medical records or other objective measures. Another potential bias is selection bias, particularly concerning the inclusion of terminated pregnancies, which may be under-ascertained.[6][7] To mitigate this, **NBDPS** made efforts to include cases from live births, stillbirths, and induced terminations.[1][3]

Q4: How can I access and use **NBDPS** data for my own research?

A4: **NBDPS** data are not publicly available to protect participant confidentiality.[8][9] However, qualified researchers can apply for access to the data for collaborative research projects with one of the Centers for Birth Defects Research and Prevention (CBDRP).[8] Proposals for analyses that overlap with previously published research will be denied.[8]

Troubleshooting Guides

Issue 1: Difficulty in replicating findings related to a specific exposure.

- Possible Cause: Inconsistent definition of the exposure.
  - Troubleshooting Step: Carefully review the original **NBDPS** publication for the precise definition of the exposure, including timing, duration, and dose if available. Ensure your replication study uses the exact same criteria.

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- Possible Cause: Differences in the study population.
  - Troubleshooting Step: Compare the demographic and clinical characteristics of your study population with the **NBDPS** cohort. Significant differences could explain divergent findings.
- Possible Cause: Insufficient statistical power in the replication study.
  - Troubleshooting Step: Conduct a power analysis to determine if your sample size is adequate to detect the effect size reported in the original study.

Issue 2: My analysis of **NBDPS** data yields unexpected or null findings.

- Possible Cause: Inappropriate statistical model.
  - Troubleshooting Step: Consult with a biostatistician to ensure your analytical approach is appropriate for the case-control design and the specific variables you are investigating. Consider potential confounding variables that may need to be included in the model.
- Possible Cause: Misinterpretation of variable coding.
  - Troubleshooting Step: Thoroughly review the **NBDPS** data dictionary and any accompanying documentation to ensure a correct understanding of how variables are coded and categorized.[4]
- Possible Cause: The association is truly null.
  - Troubleshooting Step: While it is important to troubleshoot methodological issues, it is also crucial to consider the possibility that there is no true association between the exposure and the outcome in the population studied.

Quantitative Data Summary

The following tables summarize key quantitative data from the National Birth Defects Prevention Study.

Table 1: **NBDPS** Participant Enrollment Summary

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Participant Group	Eligible	Interviewed	Buccal Cell Kit Returned
Cases	47,832	32,187 (67%)	19,065 (65% of kits sent)
Controls	18,272	11,814 (65%)	6,211 (59% of kits sent)

Source:[1][3]

Experimental Protocols

The core "experiment" in the **NBDPS** is the observational case-control study design. The key methodologies are outlined below.

Methodology 1: Case and Control Ascertainment and Enrollment

- Case Identification: Cases with major structural birth defects were identified through active surveillance systems in ten participating states.[1]
- Clinical Review: A clinical geneticist reviewed medical records to confirm the diagnosis and determine eligibility. Cases with known genetic syndromes were excluded.[1]
- Control Selection: A random sample of live-born infants without major birth defects was selected from the same geographic areas and time periods using vital records or birth hospital logs.[1][4]
- Recruitment: Mothers of eligible cases and controls were contacted and invited to participate in a telephone interview.

Methodology 2: Data Collection

- Computer-Assisted Telephone Interview: Trained interviewers administered a standardized, computer-assisted telephone interview to mothers between 6 weeks and 24 months after their estimated delivery date.[1][3] The interview collected information on a wide range of potential exposures, including demographics, health history, medication use, and lifestyle factors.

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- Buccal Cell Collection: After the interview, families were mailed kits to collect buccal (cheek) cells from the mother, father, and infant.[1][3][5] These samples were used for genetic analyses.

Visualizations

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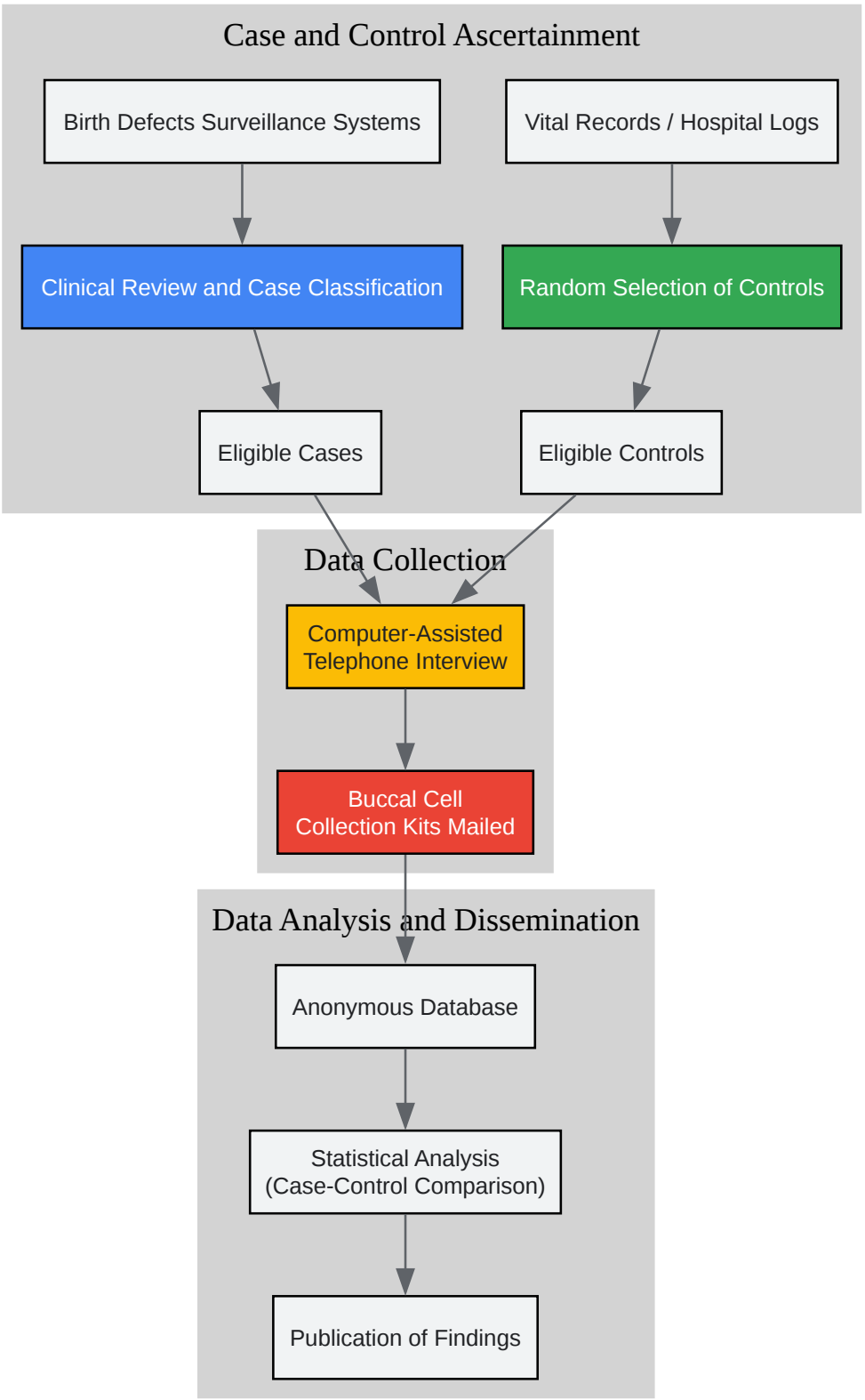

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Caption: Workflow of the National Birth Defects Prevention Study (**NBDPS**).

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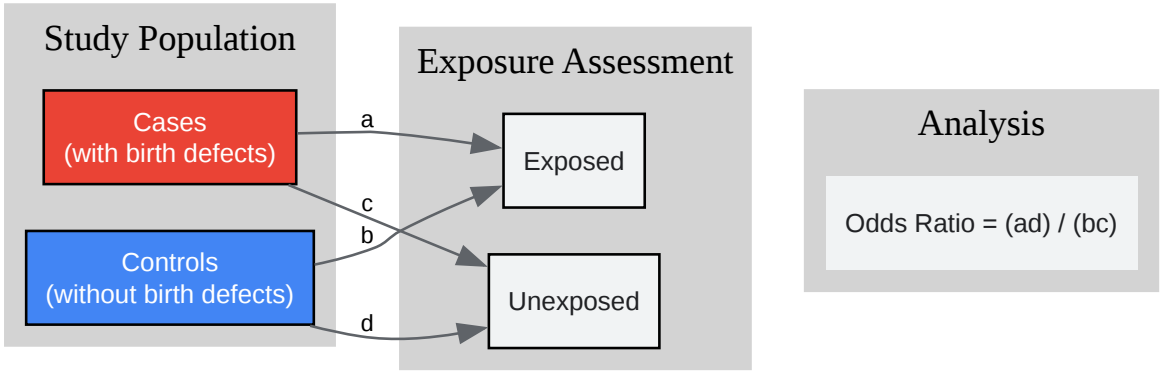

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Caption: Logical framework for a case-control study design like the **NBDPS**.

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References

- 1. The National Birth Defects Prevention Study: a review of the methods - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. The National Birth Defects Prevention Study: A review of the methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. nbdps.org [nbdps.org]
- 5. nbdps.org [nbdps.org]
- 6. Preventing birth defects: The value of the NBDPS case-control approach - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Challenges in Studying Modifiable Risk Factors for Birth Defects - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Methods for Accessing NBDPS and BD-STEPS Data | Birth Defects | CDC [cdc.gov]
- 9. catalog.data.gov [catalog.data.gov]

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